

preventing homocoupling in Suzuki reactions of 5-Bromo-2-isopropoxypyrimidine

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Compound of Interest

Compound Name: 5-Bromo-2-isopropoxypyrimidine

Cat. No.: B176004

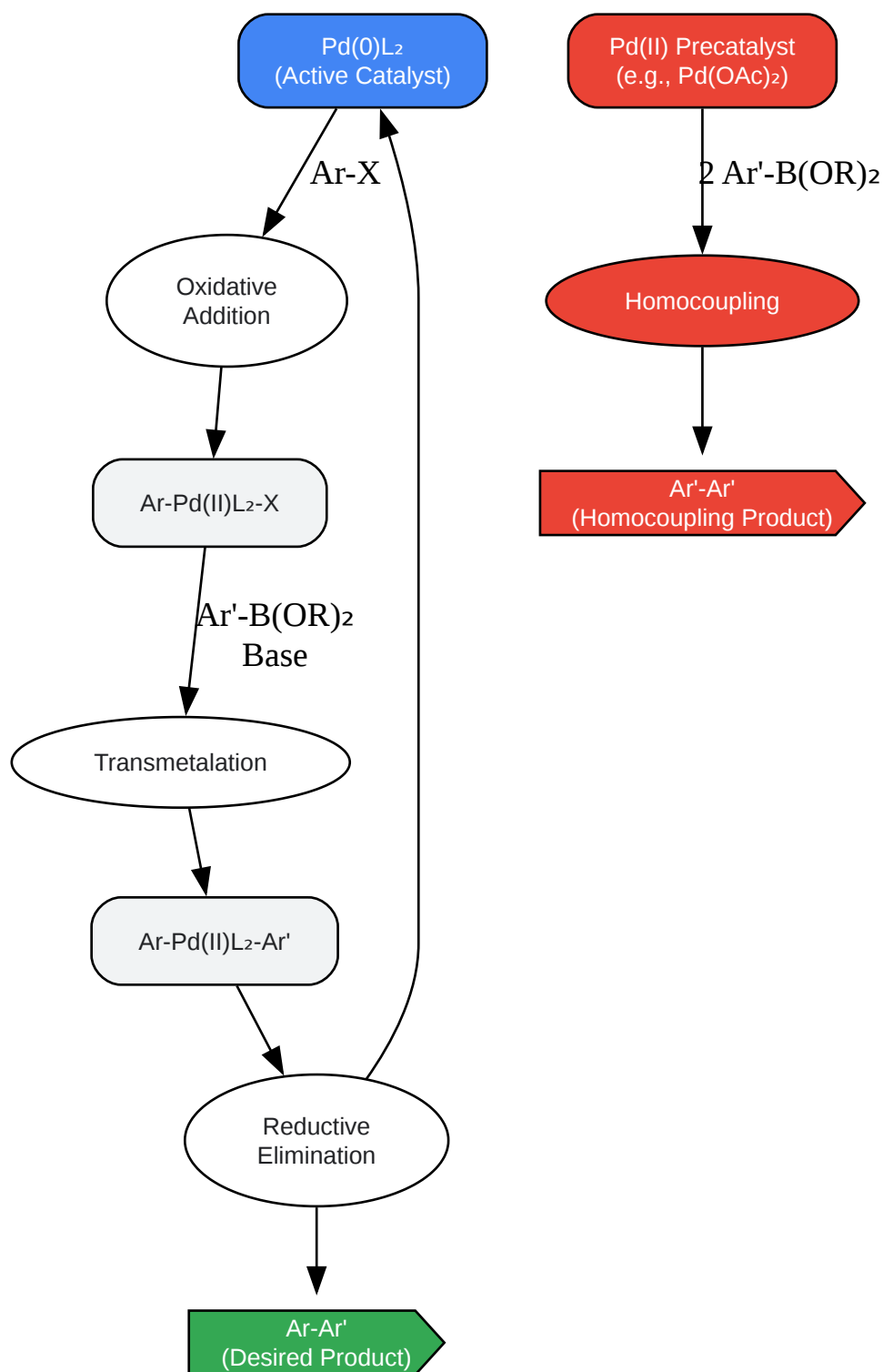
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Technical Support Center: Suzuki Coupling of 5-Bromo-2-isopropoxypyrimidine

This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) to address the common challenge of homocoupling in the Suzuki-Miyaura cross-coupling reaction of **5-Bromo-2-isopropoxypyrimidine**.

Troubleshooting Guide: Preventing Homocoupling

Homocoupling of the boronic acid reagent is a prevalent side reaction that diminishes the yield of the desired cross-coupled product and complicates purification. This guide provides a systematic approach to diagnose and resolve this issue.



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